

An In-depth Technical Guide on (2,5-Dimethylfuran-3-yl)methanol

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Compound of Interest

Compound Name: (2,5-Dimethylfuran-3-yl)methanol

Cat. No.: B1310457

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Information regarding "**(2,5-Dimethylfuran-3-yl)methanol**" is limited in publicly available scientific literature. This guide provides the confirmed Chemical Abstracts Service (CAS) number and summarizes the available data. Due to the scarcity of detailed experimental protocols and quantitative data for this specific compound, a representative experimental workflow for the synthesis of the closely related and well-documented compound 2,5-Dimethylfuran (DMF) is presented for illustrative purposes.

Compound Identification

The CAS number for **(2,5-Dimethylfuran-3-yl)methanol** is 1003-96-9.[\[1\]](#)[\[2\]](#)

Molecular Information:

Identifier	Value
IUPAC Name	(2,5-Dimethylfuran-3-yl)methanol
Molecular Formula	C ₇ H ₁₀ O ₂
Molecular Weight	126.15 g/mol
Canonical SMILES	CC1=C(C=CO1)CO

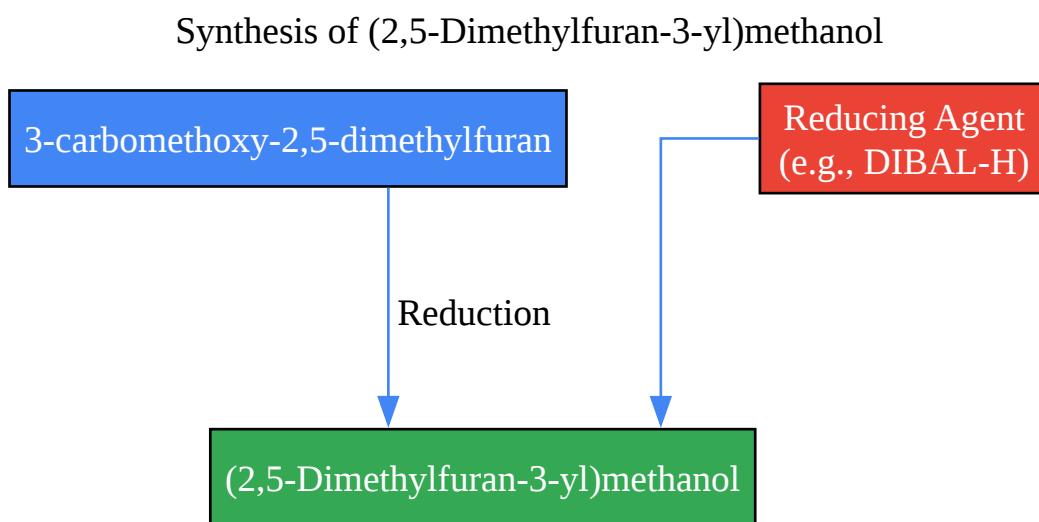
Physicochemical Properties

Detailed experimental data on the physicochemical properties of **(2,5-Dimethylfuran-3-yl)methanol** are not readily available in the surveyed literature. Predicted data from computational models can be found in databases such as PubChem.[3]

Synthesis

A documented method for the synthesis of **(2,5-Dimethylfuran-3-yl)methanol** involves the reduction of 3-carbomethoxy-2,5-dimethylfuran.[4]

Reaction Scheme:



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Caption: Synthesis of **(2,5-Dimethylfuran-3-yl)methanol**.

Experimental Protocol (Limited Information): A synthesis described in brief involves the reaction of 3-carbomethoxy-2,5-dimethylfuran in methylene chloride with a reducing agent, diisobutylaluminium hydride (DIBAL-H), at a low temperature (-20 °C) under a nitrogen atmosphere.[4] A detailed protocol with reaction times, purification methods, and yields is not provided in the available literature.

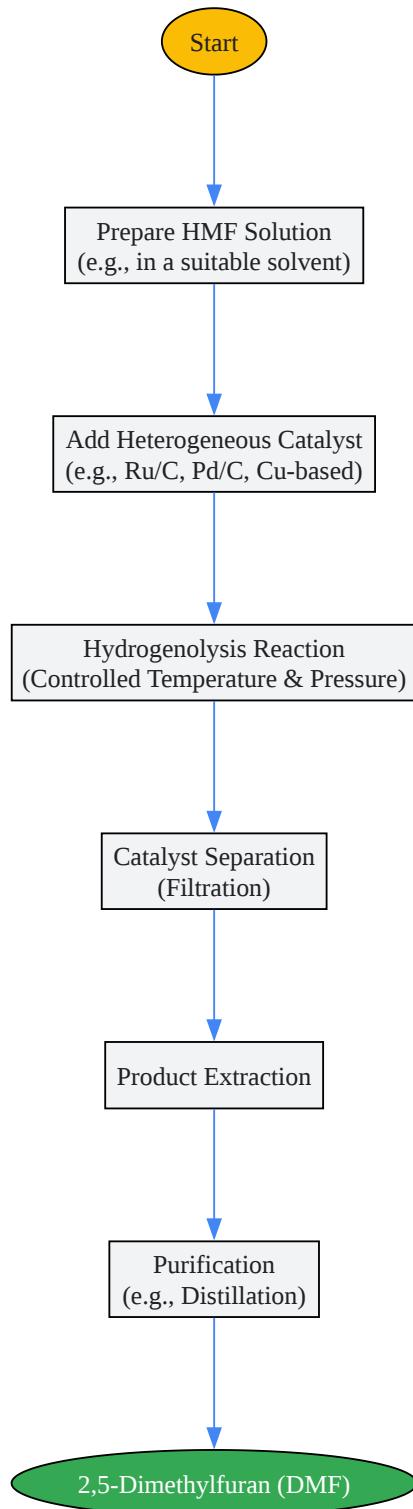
Related Compound: 2,5-Dimethylfuran (DMF) - A Potential Biofuel

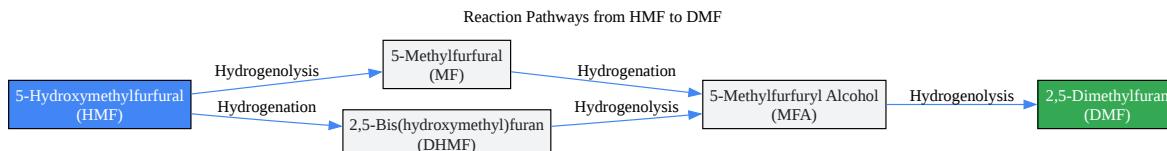
Due to the limited information on the target compound, this section details the synthesis of the structurally related and extensively studied compound, 2,5-Dimethylfuran (DMF). DMF is a promising biofuel candidate that can be synthesized from biomass-derived 5-hydroxymethylfurfural (HMF).[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Experimental Workflow: Catalytic Conversion of HMF to DMF

The production of DMF from HMF typically involves a two-step hydrogenolysis process over a heterogeneous catalyst.[\[8\]](#)

Representative Experimental Workflow: HMF to DMF





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